

Technical Support Center: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

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Compound of Interest

Compound Name: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

CAS No.: 2017137-72-1

Cat. No.: B6296125

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Document ID: TS-OX-2Br-5OMe | Version: 2.4 | Status: Active

Product Profile & Reactivity Overview

Target Molecule: **5-(5-Methoxy-2-bromophenyl)-1,3-oxazole** Primary Application: Scaffold for medicinal chemistry (kinase inhibitors) and material science (fluorescent ligands).

This guide addresses the specific chemical behavior of the 2-bromo-5-methoxy substitution pattern. The combination of the electron-donating methoxy group and the sterically demanding ortho-bromide creates a unique reactivity profile that distinguishes this molecule from simple phenyl-oxazoles.

Parameter	Specification	Technical Note
Electronic State	Electron-Rich	The 5-OMe group deactivates the phenyl ring toward nucleophilic attack () but activates it for electrophilic attack.
Steric Environment	High (Ortho-Br)	The ortho-bromine forces the oxazole ring out of planarity, impacting packing and reducing reaction rates in coupling steps.
Key Instability	Acid Sensitivity	The oxazole ring is prone to hydrolytic cleavage under acidic conditions ().

Synthesis Troubleshooting: The Van Leusen Route

Standard Protocol: Reaction of 2-bromo-5-methoxybenzaldehyde with Tosylmethyl isocyanide (TosMIC).

FAQ 1: Why is my reaction stalling with significant unreacted aldehyde?

Diagnosis: Electronic Deactivation & Steric Hindrance.

- The Cause: The Van Leusen reaction relies on the nucleophilic attack of the TosMIC anion onto the aldehyde carbonyl.^[1]
 - The 5-OMe group is electron-donating, reducing the electrophilicity of the aldehyde carbonyl.
 - The 2-Br atom provides steric bulk, hindering the approach of the TosMIC nucleophile.

- The Result: The rate of TosMIC decomposition (dimerization) exceeds the rate of addition to the aldehyde.

Corrective Protocol: Enhanced Van Leusen Conditions

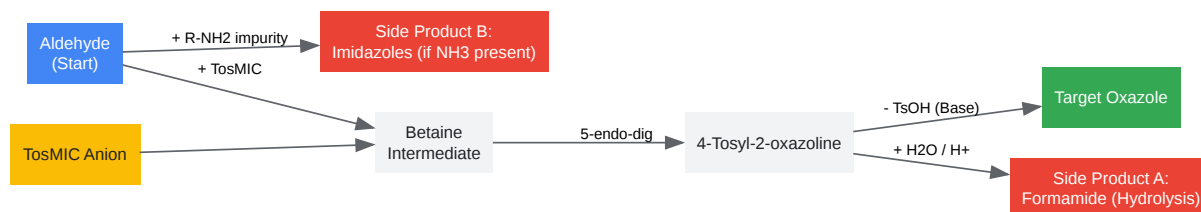
- Solvent Switch: Replace Methanol (standard) with DME (Dimethoxyethane) or THF. Protic solvents can solvate the anion too strongly, reducing reactivity.
- Temperature: Increase reflux temperature to 80°C (if using DME).
- Reagent Stoichiometry: Increase TosMIC to 1.5 equiv to account for decomposition.

FAQ 2: I see a major impurity at M+18 (or M+16 mass shift). What is it?

Diagnosis: Oxazole Ring Hydrolysis (Formamide Formation).

- Identity: N-(2-bromo-5-methoxyphenacyl)formamide.
- Mechanism: If the reaction mixture becomes acidic (even slightly) during workup, or if the elimination of sulfinic acid is incomplete, the intermediate oxazoline hydrolyzes.

Visualizing the Failure Pathway (DOT Diagram)



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Caption: Mechanistic bifurcation in Van Leusen synthesis. Note that water intrusion at the oxazoline stage leads to irreversible ring opening.

Functionalization Troubleshooting: Suzuki-Miyaura Coupling

Context: Using the aryl bromide handle to couple with boronic acids.^[2]

FAQ 3: I observe a "Des-Bromo" byproduct (Mass M-80). How do I stop it?

Diagnosis: Protodebromination.

- Observation: The bromine is replaced by a hydrogen atom.
- Root Cause: The ortho-substituent (oxazole) makes the oxidative addition complex crowded. This slows down transmetalation.^[3] Meanwhile, the Palladium(II) intermediate undergoes -hydride elimination from the ligand or reacts with trace water/alcohol, leading to reductive elimination of Ar-H.

Troubleshooting Protocol: The "Anhydrous" System Use this protocol if des-bromo impurities exceed 5%.

Variable	Standard Condition	Optimized Condition (Anti-Debromination)
Base	(aq)	(solid, anhydrous)
Solvent	Dioxane/Water	Toluene or DMF (Anhydrous)
Catalyst		or Pd-PEPPSI-IPr
		Bidentate ligands (
Reasoning	Aqueous bases promote protodebromination via Pd-hydroxide species.	) prevent -hydride elimination; anhydrous base prevents hydrolysis.

FAQ 4: Why is Homocoupling (Ar-Ar) occurring?

Diagnosis: Oxidative Homocoupling.

- The Cause: Presence of Oxygen in the reaction vessel. The electron-rich nature of the methoxy-phenyl ring makes the aryl boronic acid prone to oxidation.
- Solution: Sparge solvents with Argon for 15 minutes before adding the catalyst. Do not rely solely on vacuum/backfill cycles.

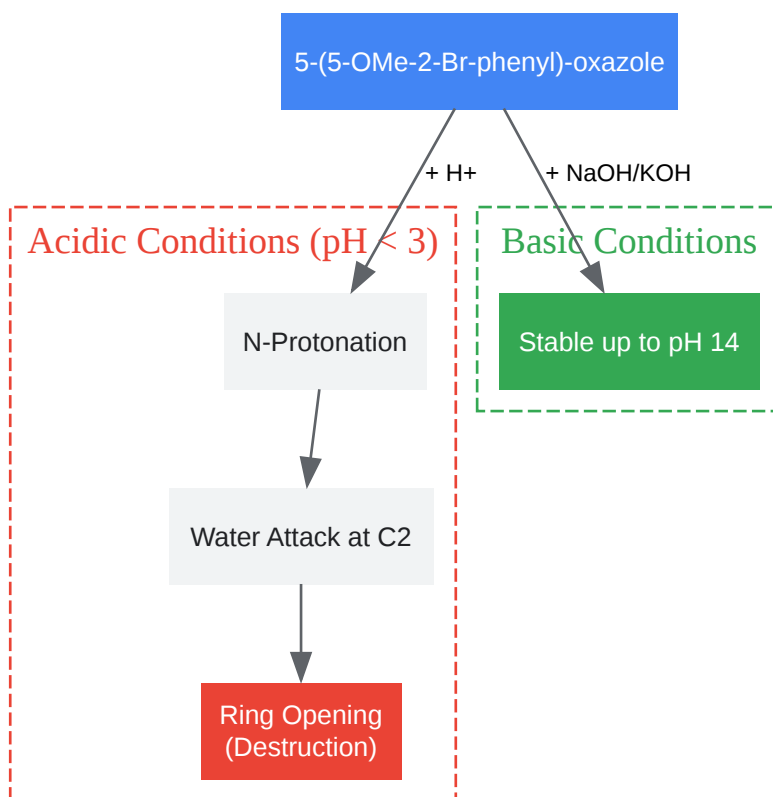
Stability & Storage Guide

FAQ 5: Can I remove the Boc-group from a coupled amine using TFA?

CRITICAL WARNING:NO.

- Risk: The oxazole ring is electron-rich but acid-labile. Strong acids like Trifluoroacetic Acid (TFA) or HCl in dioxane can protonate the oxazole nitrogen ().
- Consequence: This activates the C2 position for nucleophilic attack by water, leading to ring opening (cleavage).
- Alternative: Use TMSOTf / 2,6-lutidine or ZnBr₂ for mild Boc-deprotection that preserves the oxazole ring.

Stability Logic Flow (DOT Diagram)



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Caption: Stability profile. The oxazole ring is robust in base but fragile in strong acid.

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